

# Essential Safety and Operational Guide for Handling 4-Phenoxybenzonitrile

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## Compound of Interest

Compound Name: 4-Phenoxybenzonitrile

Cat. No.: B1345653

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **4-Phenoxybenzonitrile**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Phenoxybenzonitrile** is classified as harmful if swallowed, in contact with skin, or if inhaled.

[1] It is crucial to use appropriate personal protective equipment to prevent exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification
Respiratory Protection	A NIOSH-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[2]
Eye Protection	Chemical safety goggles or a face shield are mandatory to protect against dust particles and splashes.[2][3]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[3] Gloves should be inspected before use.[4]
Body Protection	A lab coat or chemical-resistant clothing is required.[3] For larger quantities or risk of splashing, a chemical-resistant apron or suit is recommended.
Footwear	Closed-toe shoes are mandatory in the laboratory. Chemical-resistant boots are recommended when handling larger quantities. [3][5]

## Physical and Chemical Properties

Understanding the properties of **4-Phenoxybenzonitrile** is key to safe handling.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO
Molecular Weight	195.22 g/mol <a href="#">[1]</a>
Appearance	White to off-white solid or powder <a href="#">[6]</a>
Melting Point	42-46 °C <a href="#">[2]</a>
Flash Point	110 °C (230 °F) - closed cup <a href="#">[2]</a>
Solubility	Low solubility in water. <a href="#">[6]</a> Soluble in some organic solvents. <a href="#">[6]</a>

## Step-by-Step Handling Protocol

### Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.[\[4\]](#)
- Inspect all PPE for integrity before use.
- Have an emergency plan and ensure eyewash stations and safety showers are accessible.

### Handling:

- Avoid the formation of dust and aerosols.[\[4\]](#)
- Weigh and transfer the chemical in a designated area to minimize contamination.
- Use non-sparking tools to prevent ignition.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)

### Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water.
- Clean the work area to remove any residual contamination.

- Decontaminate or dispose of used PPE according to institutional guidelines.

## First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air.[4] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing.[4] [7] Wash the affected area with soap and plenty of water for at least 15 minutes.[4][7] Seek medical attention if irritation persists.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[4]

## Storage and Disposal Plan

Storage:

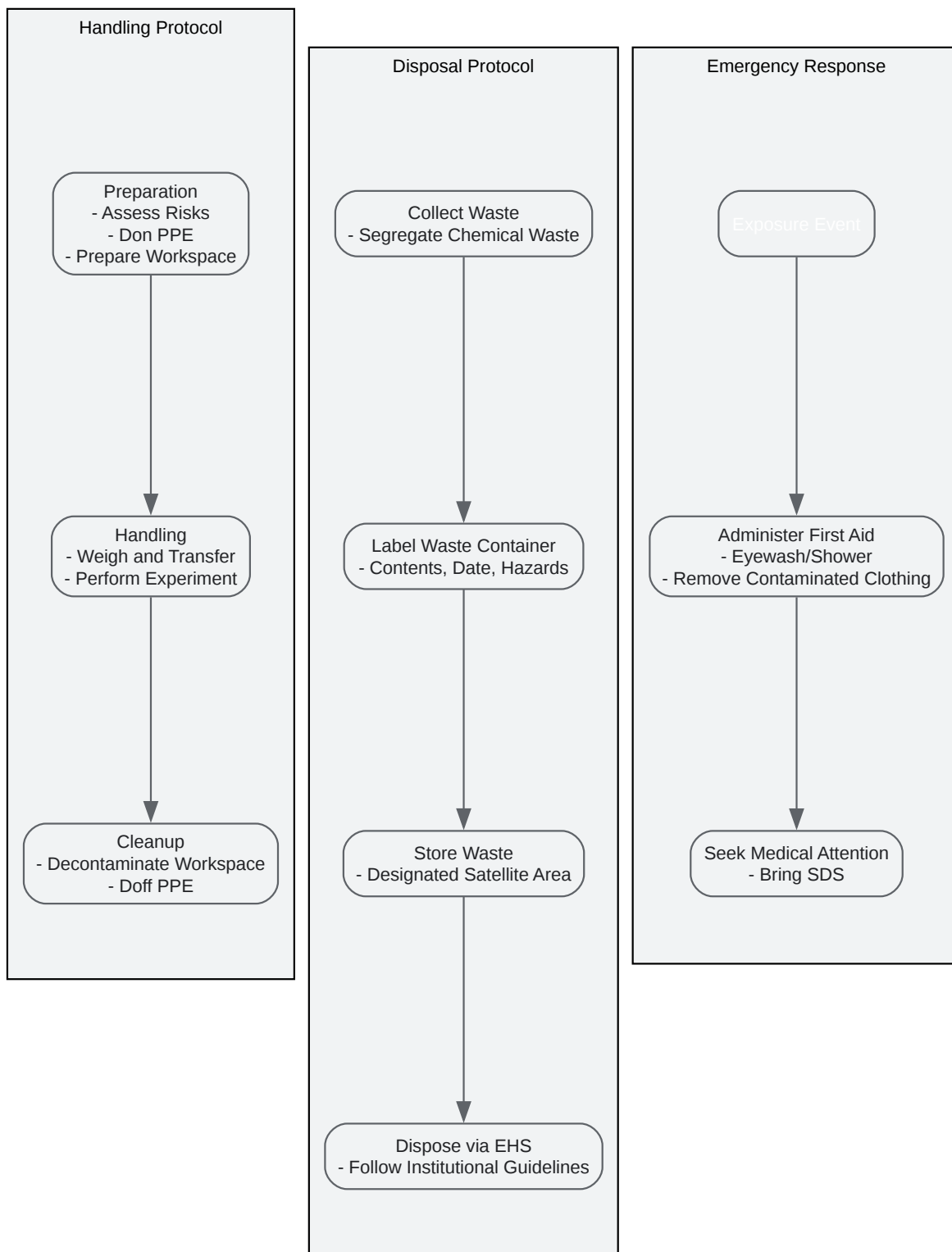
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- Store apart from foodstuff containers.[4]

#### Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.<sup>[4]</sup>
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.<sup>[4]</sup>
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

## Workflow Diagrams

The following diagrams illustrate the standard operating procedures for handling and disposing of **4-Phenoxybenzonitrile**.



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Caption: Workflow for handling, disposal, and emergency response for **4-Phenoxybenzonitrile**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Phenoxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345653#personal-protective-equipment-for-handling-4-phenoxybenzonitrile]

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